

# In-Depth Technical Guide to 4-Aminoisophthalic Acid: Safety and Handling

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## Compound of Interest

Compound Name: 4-Aminoisophthalic acid

Cat. No.: B1280447

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **4-Aminoisophthalic acid** (CAS No. 33890-03-8). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

## Chemical Identification and Physical Properties

**4-Aminoisophthalic acid** is an aromatic compound containing both amine and carboxylic acid functional groups. Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference
Chemical Name	4-Aminoisophthalic acid	N/A
Synonyms	4-Amino-1,3-benzenedicarboxylic acid	N/A
CAS Number	33890-03-8	N/A
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	N/A
Molecular Weight	181.15 g/mol	N/A
Appearance	Solid	N/A
Melting Point	>300 °C	[1]
Solubility	Insoluble in water	[1]
Flash Point	Not available	[1]
Autoignition Temperature	Not available	[1]


## Hazard Identification and Classification

Based on available data for closely related isomers such as 5-Aminoisophthalic acid and 4-Aminophthalic acid, **4-Aminoisophthalic acid** is anticipated to present the following hazards. It is crucial to handle this compound with the assumption of these risks until specific data for the 4-amino isomer becomes available.

### GHS Hazard Classification (Anticipated)

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

### GHS Pictograms (Anticipated)

 alt text

Signal Word: Warning

Hazard Statements (Anticipated)

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements (Anticipated)

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]
  - P264: Wash skin thoroughly after handling.[2][3]
  - P271: Use only outdoors or in a well-ventilated area.[2]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
  - P312: Call a POISON CENTER or doctor if you feel unwell.[1]
  - P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
  - P337 + P313: If eye irritation persists: Get medical advice/attention.[1]

- P362 + P364: Take off contaminated clothing and wash it before reuse.
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
  - P405: Store locked up.[4]
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[1]

## Toxicological Information

Detailed toxicological data for **4-Aminoisophthalic acid** (CAS 33890-03-8) is not readily available. The following information is based on data for the closely related isomer, 5-Aminoisophthalic acid (CAS 99-31-0), and should be used as a precautionary guide.

Toxicity Metric	Value	Species	Route	Reference
LD50 Oral	1600 mg/kg	Rat	Oral	[4][5]
Skin Corrosion/Irritation	No skin irritation	Rabbit	Dermal	[4]
Serious Eye Damage/Irritation	Slight irritation	Rabbit	Ocular	[4]

Note: The toxicological properties of **4-Aminoisophthalic acid** have not been fully investigated.[1][4] Handle with care and avoid exposure.

## Experimental Protocols

Due to the limited availability of specific experimental safety data for **4-Aminoisophthalic acid**, this section outlines general experimental protocols for assessing the key hazards identified for its isomers. These protocols are provided as a reference for researchers who may need to conduct their own safety evaluations.

#### Experimental Protocol: Skin Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test System: Healthy young adult albino rabbits.
- Procedure:
  - A small area of the rabbit's fur is clipped.
  - 0.5 g of the test substance is applied to the clipped skin and covered with a gauze patch.
  - The patch is secured with tape for a 4-hour exposure period.
  - After 4 hours, the patch is removed, and the skin is washed.
  - The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
  - The severity of the reactions is scored according to a standardized scale.
- Data Analysis: The mean scores for erythema and edema are calculated for each animal. The substance is classified as an irritant if the mean score meets the criteria defined in the GHS.

#### Experimental Protocol: Acute Eye Irritation/Corrosion (OECD 405)

- Objective: To assess the potential of a substance to cause serious eye damage or irritation.
- Test System: Healthy young adult albino rabbits.
- Procedure:
  - A single dose of 0.1 g of the test substance is instilled into the conjunctival sac of one eye of the rabbit.
  - The eyelids are held together for about one second.

- The eye is observed for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
- The severity of the reactions is scored according to a standardized scale.
- Data Analysis: The scores for each effect are recorded. The substance is classified based on the severity and persistence of the eye lesions according to GHS criteria.

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of **4-Aminoisophthalic acid**.

### Handling:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Store locked up.[\[4\]](#)

## Emergency Procedures

### First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1]

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: May emit toxic fumes of carbon oxides and nitrogen oxides under fire conditions.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

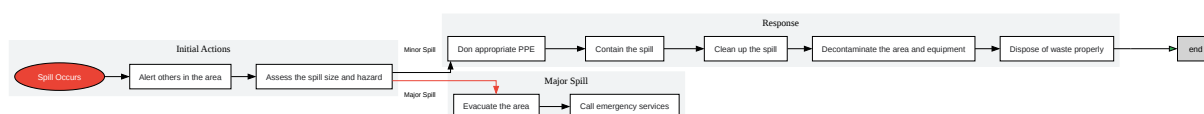
### Accidental Release Measures:

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment (see Section 5). Avoid breathing dust.[3]

- Environmental Precautions: Prevent the material from entering drains or waterways.[2][3]
- Containment and Cleanup: Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal.[1][3] Avoid generating dust.[2][3]

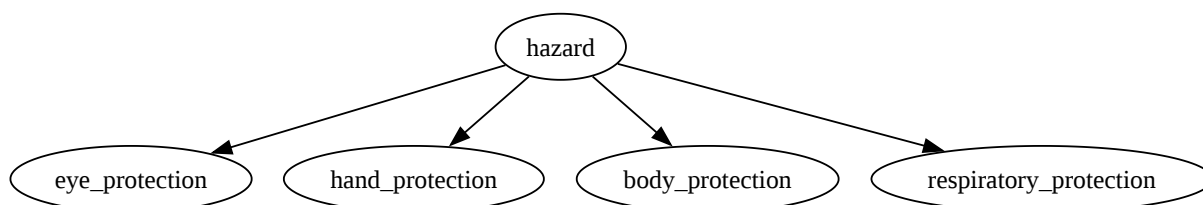
## Visualizations

### Logical Workflow for Handling a Chemical Spill



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Caption: A flowchart outlining the step-by-step procedure for responding to a chemical spill.



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